

An In-depth Technical Guide to the Molecular and Pharmacological Profile of AG556

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Compound of Interest

Compound Name: ag556

Cat. No.: B1205559

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Abstract

AG556, also known as Tyrphostin AG-556, is a selective inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase. As a member of the tyrphostin family of compounds, it has been instrumental in the study of signal transduction pathways mediated by EGFR. This document provides a comprehensive overview of the molecular structure, physicochemical properties, and biological activities of **AG556**. Detailed methodologies for key experiments, including its synthesis, EGFR kinase inhibition assays, and cellular assays for proliferation and cytokine production, are presented. Furthermore, this guide includes visual representations of the EGFR signaling pathway and relevant experimental workflows to facilitate a deeper understanding of its mechanism of action and experimental application.

Molecular Structure and Physicochemical Properties

AG556 is a synthetic organic compound characterized by a benzylidenemalononitrile core structure, which is common to many tyrphostin inhibitors. Its chemical and physical properties are summarized in the tables below.

Table 1: Chemical Identifiers for AG556

Identifier	Value
Chemical Name	(2E)-2-cyano-3-(3,4-dihydroxyphenyl)-N-(4-phenylbutyl)-2-propenamide[1][2]
Synonyms	Tyrphostin 56, Tyrphostin AG-556
CAS Number	133550-41-1[1][2][3][4][5]
Molecular Formula	C ₂₀ H ₂₀ N ₂ O ₃ [1][2][4][6][7]
SMILES	<chem>O=C(/C(C#N)=C/c1cc(O)c(O)cc1)NCCCCc1ccc</chem> <chem>cc1[1][3][8]</chem>
InChI Key	GWCNJMUSWLTSCW-SFQUDFHCSA-N[1]

Table 2: Physicochemical Properties of AG556

Property	Value
Molecular Weight	336.39 g/mol [2][3][4][6][7]
Appearance	Crystalline solid[1]
Purity	≥98%[1][4]
Solubility	DMSO: up to 67 mg/mL (199.17 mM)[6][8]DMF: 30 mg/mL[1]Water: Insoluble[8]
Storage	Store as a solid at -20°C for up to 3 years. In solvent, store at -80°C for up to 1 year.[6][8]

Biological Activity and Mechanism of Action

AG556 is a potent and selective inhibitor of EGFR tyrosine kinase. The binding of a ligand, such as Epidermal Growth Factor (EGF), to EGFR induces receptor dimerization and autophosphorylation of specific tyrosine residues in the intracellular domain. This initiates a cascade of downstream signaling pathways, primarily the RAS-RAF-MEK-ERK (MAPK) and PI3K-AKT pathways, which are crucial for cell proliferation, survival, and differentiation. **AG556** competitively binds to the ATP-binding site of the EGFR kinase domain, thereby preventing autophosphorylation and subsequent activation of downstream signaling.

Caption: EGFR Signaling Pathway and Inhibition by **AG556**.**Table 3: In Vitro and In Vivo Activity of AG556**

Assay	Target/Model	Activity Metric	Value
EGFR Kinase Assay	EGFR	IC ₅₀	1.1 - 5 μ M[1][2][8][9]
HER2/ErbB2 Kinase Assay	HER2/ErbB2	IC ₅₀	>500 μ M[1][2][10]
Cell Growth Inhibition	HER14 Cells	IC ₅₀	3 μ M[1]
Cell Cycle Arrest	Various Cell Lines	Effect	Arrest at G1/S phase[2][3]
Cytokine Production	LPS-stimulated macrophages	Effect	Blocks TNF- α production[3][6]
Animal Model	Experimental Autoimmune Encephalomyelitis (EAE) in mice	Dosage	200 μ g/animal per day[1]

Experimental Protocols

This section provides detailed methodologies for the synthesis of **AG556** and its application in key biological assays.

Synthesis of AG556

The synthesis of **AG556** is typically achieved through a Knoevenagel condensation reaction. This involves the reaction of an aromatic aldehyde with a compound containing an active methylene group, catalyzed by a weak base.

Caption: Synthesis workflow for **AG556**.

Methodology:

- Preparation of N-(4-phenylbutyl)-2-cyanoacetamide: React 4-phenylbutylamine with ethyl cyanoacetate under appropriate conditions to yield the N-substituted cyanoacetamide. Purify

the product.

- Knoevenagel Condensation:
 - Dissolve 3,4-dihydroxybenzaldehyde (1 equivalent) and N-(4-phenylbutyl)-2-cyanoacetamide (1 equivalent) in ethanol.
 - Add a catalytic amount of piperidine to the solution.
 - Reflux the mixture for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
 - Upon completion, cool the reaction mixture to room temperature to allow for the precipitation of the product.
 - Collect the crude **AG556** by filtration.
- Purification:
 - Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain pure **AG556**.
 - Confirm the structure and purity of the final product using techniques such as NMR spectroscopy and mass spectrometry.

EGFR Kinase Inhibition Assay

This assay measures the ability of **AG556** to inhibit the kinase activity of EGFR in a cell-free system.

Methodology:

- Prepare a reaction buffer (e.g., 20 mM Tris-HCl pH 7.5, 5 mM MgCl₂, 1 mM EGTA, 5 mM β-glycerophosphate, 5% glycerol, 0.2 mM DTT).
- Add recombinant human EGFR enzyme to the wells of a microtiter plate.

- Add serial dilutions of **AG556** (or vehicle control, e.g., DMSO) to the wells and pre-incubate for 30 minutes at 27°C.
- Initiate the kinase reaction by adding a mixture of ATP and a suitable peptide substrate (e.g., a poly(Glu, Tyr) peptide).
- Incubate the plate at 30°C for a defined period (e.g., 60 minutes).
- Stop the reaction and quantify the amount of phosphorylated substrate. This can be done using various methods, such as ELISA with a phospho-specific antibody or by measuring the depletion of ATP using a luciferase-based assay (e.g., ADP-Glo™).
- Calculate the percentage of inhibition for each concentration of **AG556** and determine the IC₅₀ value by fitting the data to a dose-response curve.

Cell Proliferation Assay

This assay assesses the effect of **AG556** on the growth of cancer cell lines that are dependent on EGFR signaling, such as HER14 cells.

Methodology:

- Seed HER14 cells in a 96-well plate at an appropriate density and allow them to adhere overnight.
- Treat the cells with various concentrations of **AG556** (typically in a range spanning its IC₅₀ value) or a vehicle control.
- Incubate the cells for a period of 48-72 hours.
- Assess cell viability using a suitable method, such as the MTT assay, resazurin assay, or by quantifying ATP levels (e.g., CellTiter-Glo®).
- Measure the absorbance or luminescence according to the chosen method.
- Calculate the percentage of growth inhibition relative to the vehicle-treated control cells and determine the GI₅₀ (concentration for 50% growth inhibition).

TNF- α Production Assay

This assay evaluates the ability of **AG556** to suppress the production of the pro-inflammatory cytokine TNF- α in macrophages stimulated with lipopolysaccharide (LPS).

Methodology:

- Culture a macrophage cell line (e.g., RAW 264.7) in a 24-well plate.
- Pre-treat the cells with different concentrations of **AG556** or vehicle control for 1-2 hours.
- Stimulate the cells with LPS (e.g., 100 ng/mL) to induce TNF- α production.
- Incubate the cells for 4-6 hours.
- Collect the cell culture supernatant.
- Measure the concentration of TNF- α in the supernatant using an enzyme-linked immunosorbent assay (ELISA) kit according to the manufacturer's instructions.
- Quantify the reduction in TNF- α production in **AG556**-treated cells compared to the LPS-only control.

Cell Cycle Analysis

This protocol is used to determine the effect of **AG556** on cell cycle progression.

Methodology:

- Culture cells (e.g., a cancer cell line sensitive to EGFR inhibition) in 6-well plates.
- Treat the cells with an effective concentration of **AG556** (e.g., 10 μ M) or vehicle control for 24-48 hours.
- Harvest the cells by trypsinization and wash with phosphate-buffered saline (PBS).
- Fix the cells in cold 70% ethanol while vortexing gently and store at -20°C for at least 2 hours.

- Wash the fixed cells with PBS to remove the ethanol.
- Resuspend the cells in a staining solution containing a DNA-intercalating dye (e.g., propidium iodide) and RNase A to prevent staining of double-stranded RNA.
- Incubate the cells in the dark at room temperature for 30 minutes.
- Analyze the DNA content of the cells by flow cytometry.
- Use appropriate software to model the cell cycle distribution and quantify the percentage of cells in the G0/G1, S, and G2/M phases to identify any cell cycle arrest.

Conclusion

AG556 is a valuable research tool for investigating EGFR-mediated signaling pathways. Its selectivity for EGFR over other kinases, coupled with its demonstrated efficacy in a range of in vitro and in vivo models, makes it a cornerstone compound for studies in cancer biology and inflammation. The experimental protocols provided in this guide offer a framework for the synthesis and functional characterization of **AG556**, enabling researchers to effectively utilize this compound in their studies. Further research may continue to elucidate the full therapeutic potential of **AG556** and similar tyrphostin-based inhibitors.

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